

Azaline B: A Technical Guide to its Chemical Structure and Properties

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Compound of Interest

Compound Name: *Azaline B*
CAS No.: *188405-78-9*
Cat. No.: *B15572102*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Azaline B is a potent and selective antagonist of the gonadotropin-releasing hormone (GnRH) receptor. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and biological activity. Detailed methodologies for its synthesis, characterization, and biological evaluation are presented to support further research and development.

Chemical Structure and Properties

Azaline B is a synthetic decapeptide with the following amino acid sequence: [Ac-D-Nal1, D-Cpa2, D-Pal3, Aph5(atz), D-Aph6(atz), Ilys8, D-Ala10]-GnRH. Its structure incorporates several non-standard amino acids, which contribute to its high potency and stability.

Table 1: Chemical and Physical Properties of **Azaline B**

Property	Value	Source
Molecular Formula	C ₈₀ H ₁₀₂ ClN ₂₃ O ₁₂	PubChem
Molecular Weight	1613.3 g/mol	PubChem
CAS Number	134457-28-6	MedchemExpress
Appearance	White to off-white powder (typical for synthetic peptides)	Inferred from similar compounds
Solubility	Soluble in water and aqueous buffers	Inferred from biological assay descriptions
Melting Point	Not experimentally determined	-
Boiling Point	Not experimentally determined	-

Mechanism of Action: GnRH Receptor Antagonism

Azaline B functions as a competitive antagonist of the GnRH receptor (GnRHR), a G-protein coupled receptor located on pituitary gonadotroph cells. By binding to the GnRHR, **Azaline B** blocks the downstream signaling cascade initiated by the endogenous ligand, GnRH. This leads to the suppression of luteinizing hormone (LH) and follicle-stimulating hormone (FSH) secretion, which in turn reduces the production of gonadal steroids such as testosterone and estrogen.



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Figure 1: Simplified GnRH Signaling Pathway and the Antagonistic Action of **Azaline B**.

Biological Activity

Azaline B is a highly potent GnRH antagonist. In vitro studies have demonstrated its ability to inhibit GnRH-stimulated LH release in cultured rat pituitary cells.

Table 2: In Vitro Biological Activity of **Azaline B**

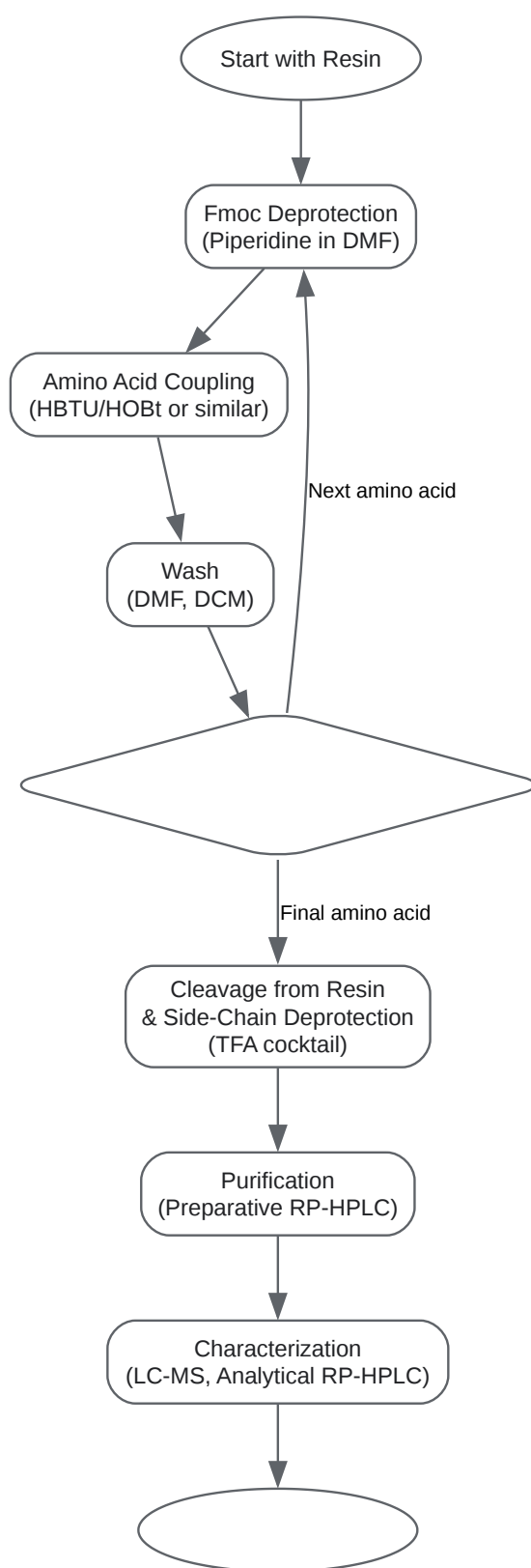
Assay	Species	Cell Type	Endpoint	IC ₅₀	Source
GnRH Antagonism	Rat	Pituitary Cells	Inhibition of LH release	1.37 nM	MedchemExpress

Experimental Protocols

The following sections detail the methodologies for the synthesis, characterization, and biological evaluation of **Azaline B**.

Synthesis: Solid-Phase Peptide Synthesis (SPPS)

Azaline B and its analogs are typically synthesized using Fmoc-based solid-phase peptide synthesis.



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Figure 2: General Workflow for Solid-Phase Peptide Synthesis of **Azaline B**.

Protocol:

- **Resin Preparation:** Start with a suitable resin (e.g., Rink Amide resin for a C-terminal amide). Swell the resin in a suitable solvent such as dimethylformamide (DMF).
- **Fmoc Deprotection:** Remove the fluorenylmethyloxycarbonyl (Fmoc) protecting group from the resin or the N-terminus of the growing peptide chain using a solution of 20% piperidine in DMF.
- **Amino Acid Coupling:** Activate the C-terminus of the next Fmoc-protected amino acid using a coupling reagent (e.g., HBTU, HOBt in the presence of a base like diisopropylethylamine) and add it to the resin. Allow the coupling reaction to proceed to completion.
- **Washing:** Wash the resin extensively with DMF and dichloromethane (DCM) to remove excess reagents and byproducts.
- **Repeat:** Repeat the deprotection, coupling, and washing steps for each amino acid in the **Azaline B** sequence.
- **Cleavage and Deprotection:** Once the peptide chain is fully assembled, cleave the peptide from the resin and remove the side-chain protecting groups using a cleavage cocktail, typically containing trifluoroacetic acid (TFA) and scavengers (e.g., water, triisopropylsilane).
- **Purification:** Purify the crude peptide using preparative reverse-phase high-performance liquid chromatography (RP-HPLC).
- **Lyophilization:** Lyophilize the purified peptide fractions to obtain the final product as a fluffy white powder.

Characterization

The identity and purity of the synthesized **Azaline B** should be confirmed using the following methods:

- **Analytical RP-HPLC:** To determine the purity of the final peptide. A C18 column with a gradient of acetonitrile in water (both containing 0.1% TFA) is typically used.

- Mass Spectrometry (MS): To confirm the molecular weight of the peptide. Electrospray ionization (ESI) or matrix-assisted laser desorption/ionization (MALDI) are common techniques.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: For structural elucidation, particularly for confirming the presence of unnatural amino acids and the overall peptide structure.

In Vitro Biological Assay: GnRH Antagonist Activity

Protocol:

- Cell Culture: Culture rat pituitary cells in a suitable medium.
- Assay Setup: Plate the cells in multi-well plates and allow them to adhere.
- Treatment: Pre-incubate the cells with varying concentrations of **Azaline B** for a defined period.
- Stimulation: Add a fixed concentration of a GnRH agonist (e.g., buserelin) to stimulate LH release.
- Sample Collection: After a specific incubation time, collect the cell culture supernatant.
- LH Measurement: Quantify the concentration of LH in the supernatant using a specific radioimmunoassay (RIA) or enzyme-linked immunosorbent assay (ELISA).
- Data Analysis: Plot the percentage inhibition of GnRH-stimulated LH release against the concentration of **Azaline B** to determine the IC₅₀ value.

In Vivo Biological Assay: Suppression of Gonadotropins in Castrated Male Rats

Protocol:

- Animal Model: Use adult male castrated rats to ensure a stable, elevated baseline of gonadotropins.

- **Drug Administration:** Administer **Azaline B** via a suitable route (e.g., subcutaneous injection) at various doses.
- **Blood Sampling:** Collect blood samples at different time points post-administration.
- **Hormone Measurement:** Separate the plasma and measure the concentrations of LH and FSH using specific RIAs or ELISAs.
- **Data Analysis:** Analyze the time course of LH and FSH suppression for each dose of **Azaline B** to determine its potency and duration of action in vivo.

Conclusion

Azaline B is a potent synthetic GnRH antagonist with a well-defined chemical structure and mechanism of action. The detailed protocols provided in this guide for its synthesis, characterization, and biological evaluation will be valuable for researchers in the fields of reproductive endocrinology, oncology, and drug development. Further investigation into its pharmacokinetic and pharmacodynamic properties will be crucial for its potential clinical applications.

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